

2-(4-Bromophenyl)propan-2-ol molecular weight

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Compound of Interest

Compound Name: 2-(4-Bromophenyl)propan-2-ol

Cat. No.: B1280599

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An In-depth Technical Guide on the Molecular Weight of 2-(4-Bromophenyl)propan-2-ol

This guide provides a detailed breakdown of the molecular weight of **2-(4-Bromophenyl)propan-2-ol**, a compound relevant to researchers, scientists, and professionals in drug development.

Molecular Composition and Weight

The molecular formula for **2-(4-Bromophenyl)propan-2-ol** is $C_9H_{11}BrO$.^{[1][2][3]} The molecular weight is a sum of the atomic weights of its constituent atoms.

A detailed calculation of the molecular weight is presented below, based on the atomic masses of each element.

Element	Symbol	Count	Atomic Weight (amu)	Total Weight (amu)
Carbon	C	9	12.011	108.099
Hydrogen	H	11	1.008 ^{[4][5][6]}	11.088
Bromine	Br	1	79.904 ^{[7][8][9]} ^[10]	79.904
Oxygen	O	1	15.999 ^{[11][12]} ^[13]	15.999
Total			215.09	

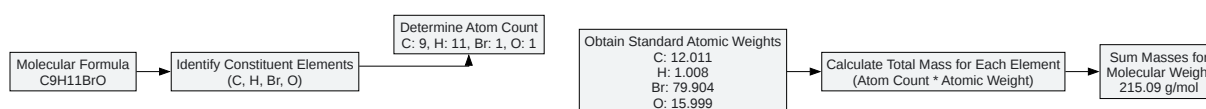
The calculated molecular weight of **2-(4-Bromophenyl)propan-2-ol** is 215.09 g/mol . This value is consistent with multiple chemical data sources.^{[1][2][14][15]}

Methodology for Molecular Weight Determination

The molecular weight of a compound is determined by the following principles:

- **Determination of Molecular Formula:** The first step is to ascertain the precise molecular formula of the compound. For **2-(4-Bromophenyl)propan-2-ol**, this has been established as C₉H₁₁BrO.^{[1][2][3]} This is typically achieved through techniques such as elemental analysis and mass spectrometry.
- **Utilization of Standard Atomic Weights:** The standard atomic weights of the constituent elements, as established by the International Union of Pure and Applied Chemistry (IUPAC), are used for the calculation. These atomic weights represent a weighted average of the masses of the naturally occurring isotopes of each element.
- **Summation of Atomic Weights:** The molecular weight is calculated by multiplying the atomic weight of each element by the number of atoms of that element in the molecular formula and then summing these values.

The logical workflow for this calculation can be visualized as follows:



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Caption: Workflow for Molecular Weight Calculation.

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